

What are the physical properties of Oleic acid-13C potassium salt?

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Compound of Interest

Compound Name: Oleic acid-13C potassium

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An In-Depth Technical Guide to Oleic acid-13C potassium salt

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties of **Oleic acid-13C potassium** salt, alongside relevant experimental methodologies and biological context. This document is intended to serve as a valuable resource for professionals in research and drug development who utilize isotopically labeled compounds.

Physical and Chemical Properties

Oleic acid-13C potassium salt is a stable, isotopically labeled form of potassium oleate, a potassium salt of the monounsaturated fatty acid, oleic acid. The incorporation of carbon-13 (¹³C) isotopes makes it a powerful tool for tracing and quantifying metabolic pathways in vitro and in vivo. Two common forms are commercially available: one with a single ¹³C label at the carboxyl carbon (Oleic acid-1-¹³C potassium salt) and another with uniform labeling across all 18 carbon atoms (Oleic acid-¹³C₁₈ potassium salt).

The physical properties of these labeled compounds are expected to be very similar to those of the unlabeled potassium oleate. Due to the challenges in sourcing specific experimental data for the ¹³C labeled variants, the properties of unlabeled potassium oleate are provided as a close approximation.



Table 1: Physical and Chemical Properties of **Oleic acid-13C potassium** salt and its unlabeled analogue.

Property	Oleic acid-1- ¹³ C potassium salt	Oleic acid- ¹³ C ₁₈ potassium salt	Potassium Oleate (unlabeled)
Molecular Formula	С17 ¹³ СН33КО2[1]	¹³ C ₁₈ H ₃₃ KO ₂	C18H33KO2[2][3]
Molecular Weight	321.54 g/mol [1]	338.42 g/mol	320.55 g/mol [2][3]
Appearance	Solid[1]	Solid	Brown solid or clear to amber liquid with a soapy odor[3][4]
Melting Point	Not explicitly reported	Not explicitly reported	235-240 °C (decomposes)[2][3][5]
Boiling Point	Not explicitly reported	Not explicitly reported	Decomposes at 360 °C[2][3][5]
Solubility	Not explicitly reported	Not explicitly reported	Soluble in water and alcohol[6][7][8]
Storage Temperature	2-8°C[1]	2-8°C	2-8°C[8]

Experimental Protocols

The primary application of **Oleic acid-13C potassium** salt is in metabolic research, where its incorporation into various biological molecules can be traced and quantified. Gas Chromatography-Mass Spectrometry (GC-MS) is a common analytical technique for this purpose.

This protocol provides a general workflow for the analysis of ¹³C-labeled oleic acid in plasma samples.

Objective: To determine the isotopic enrichment of oleic acid in plasma lipids to study its metabolism.

Methodology:



- Lipid Extraction: Lipids are extracted from plasma samples using a solvent system such as chloroform:methanol.
- Saponification: The extracted lipids are saponified using a strong base (e.g., potassium hydroxide in ethanol) to release the fatty acids from triglycerides and phospholipids.
- Derivatization: The free fatty acids are converted to their more volatile methyl esters (FAMEs) or trimethylsilyl (TMS) esters for GC analysis.[9]
- GC-MS Analysis: The derivatized fatty acids are separated on a gas chromatograph and detected by a mass spectrometer. The mass spectrometer is set to monitor specific ions corresponding to the labeled and unlabeled oleic acid derivatives to determine the isotopic enrichment.[9]

Workflow Diagram:



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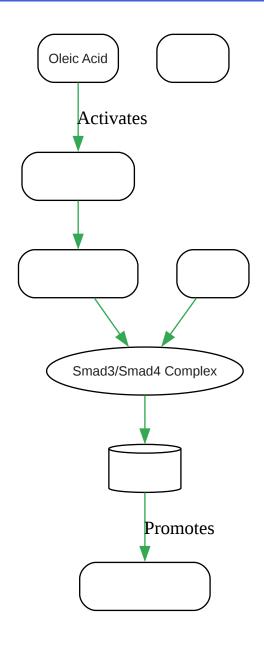
Caption: Workflow for the GC-MS analysis of ¹³C-labeled oleic acid.

Biological Signaling Pathways

Oleic acid is not only a key metabolite but also a signaling molecule that can influence various cellular processes. Recent studies have shown that oleic acid can activate the Transforming Growth Factor- β (TGF β)-Smad3 signaling pathway, which is implicated in the progression of certain cancers.[10][11] The use of ¹³C-labeled oleic acid can help elucidate the specific metabolic fates of oleic acid that lead to the activation of this pathway.

TGFβ-Smad3 Signaling Pathway Activated by Oleic Acid:





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